

In-Depth Technical Guide to the Physical Properties of HFC-236fa

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Compound of Interest

Compound Name: 1,1,1,3,3,3-Hexafluoropropane

Cat. No.: B1216460

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1,1,1,3,3,3-Hexafluoropropane** (HFC-236fa). The information is compiled from various technical datasheets and scientific publications to ensure accuracy and depth, catering to the needs of researchers and professionals in scientific fields. All quantitative data is presented in structured tables for ease of reference and comparison.

Chemical Identity and General Properties

HFC-236fa is a hydrofluorocarbon with the chemical formula $\text{CF}_3\text{CH}_2\text{CF}_3$. It is a colorless and odorless gas under standard conditions.^{[1][2]} Due to its thermodynamic properties and low toxicity, it has been utilized as a fire suppression agent, a refrigerant, and in various specialized applications.^{[2][3]} It is also known by trade names such as FE-36™ and is considered an alternative to ozone-depleting substances, having an Ozone Depletion Potential (ODP) of zero.^[3]

Table 1: General and Chemical Identity of HFC-236fa

Property	Value
Chemical Name	1,1,1,3,3,3-Hexafluoropropane
Synonyms	HFC-236fa, R-236fa, FE-36
CAS Number	690-39-1
Molecular Formula	C ₃ H ₂ F ₆
Molecular Weight	152.04 g/mol [3][4]
Appearance	Colorless gas or liquefied gas[4]
Odor	Odorless[1]

Core Physical and Thermodynamic Properties

The physical and thermodynamic properties of HFC-236fa are critical for its application in various systems. These properties have been determined through standardized experimental methods.

Table 2: Key Physical and Thermodynamic Properties of HFC-236fa

Property	Value
Boiling Point (at 1 atm)	-1.4 °C (29.4 °F)[3][4]
Melting Point	-93.6 °C (-136.5 °F)[2][4]
Critical Temperature	124.9 °C (256.8 °F)
Critical Pressure	3.18 MPa[1]
Liquid Density (at 20 °C)	1.36 g/cm ³
Vapor Pressure (at 25 °C)	272.4 kPa[5]
Solubility in Water	724 mg/L[2]
Ozone Depletion Potential (ODP)	0[3]
Global Warming Potential (GWP, 100-year)	9,810[1][2]

Experimental Protocols

The determination of the physical properties of chemical compounds like HFC-236fa follows internationally recognized standardized methods to ensure accuracy and reproducibility. Below are detailed methodologies for two key experimental procedures.

Determination of Boiling Point (Based on OECD Guideline 103)

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the atmospheric pressure. The Thiele tube method is a common and effective technique for this measurement.

Apparatus:

- Thiele tube containing a high-boiling point liquid (e.g., mineral oil)
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube, sealed at one end
- Sample of HFC-236fa (in liquefied form)
- Heating source (e.g., Bunsen burner)

Procedure:

- A small amount of the liquefied HFC-236fa sample is placed into the small test tube.
- The capillary tube is inverted (sealed end up) and placed inside the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is then placed into the Thiele tube, with the oil level above that of the sample.

- The side arm of the Thiele tube is gently and uniformly heated. This design promotes convection currents in the oil, ensuring even heat distribution.
- As the temperature rises, the air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Upon reaching the boiling point, the vapor pressure of the sample will equal the atmospheric pressure, causing a rapid and continuous stream of bubbles to emerge from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is recorded as the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.

Determination of Vapor Pressure (Based on ASTM D1267)

This method is designed for determining the gauge vapor pressure of liquefied petroleum (LP) gases, which is applicable to liquefied HFC-236fa.

Apparatus:

- Vapor pressure apparatus, consisting of an upper chamber and a lower chamber.
- Pressure gauge.
- Constant-temperature water bath.
- Thermometer for the water bath.

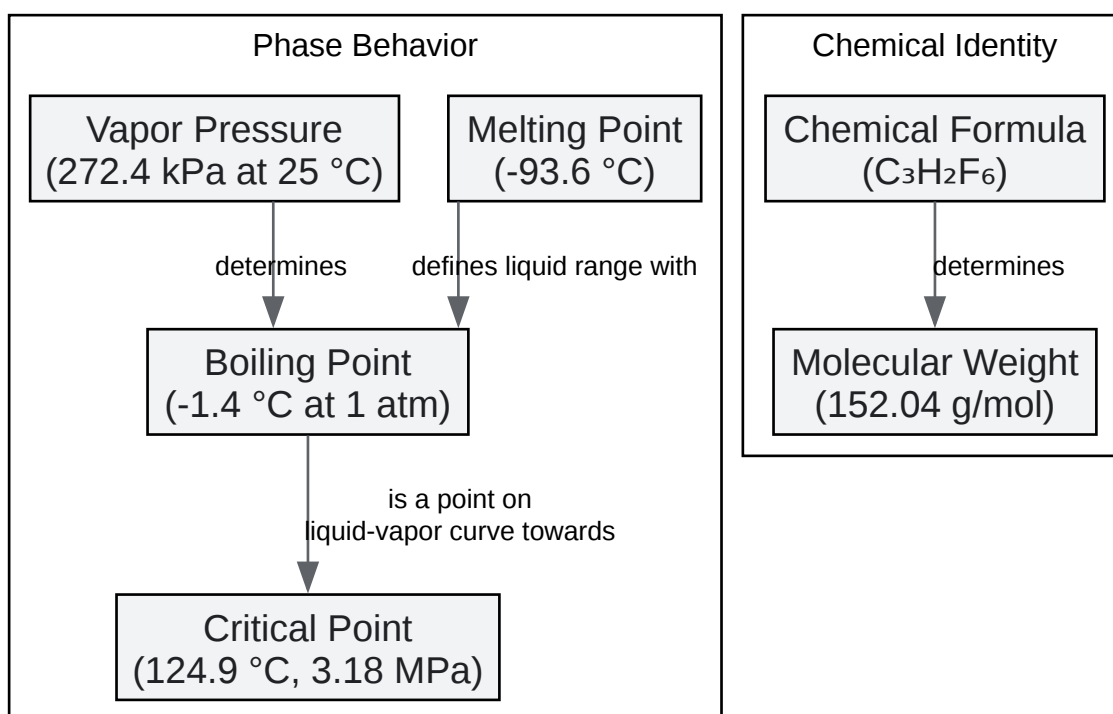
Procedure:

- The apparatus is first purged to remove any residual substances.
- The lower chamber of the apparatus is filled with the chilled HFC-236fa sample, ensuring it is in its liquid phase.

- A specific volume of the liquid is then withdrawn to create a pre-determined vapor-liquid ratio.
- The apparatus is sealed and placed in the constant-temperature water bath, which is maintained at the desired test temperature (e.g., 37.8 °C).
- The apparatus is periodically agitated to ensure the system reaches equilibrium.
- Once the pressure reading on the gauge stabilizes, this value is recorded as the vapor pressure of HFC-236fa at that specific temperature.

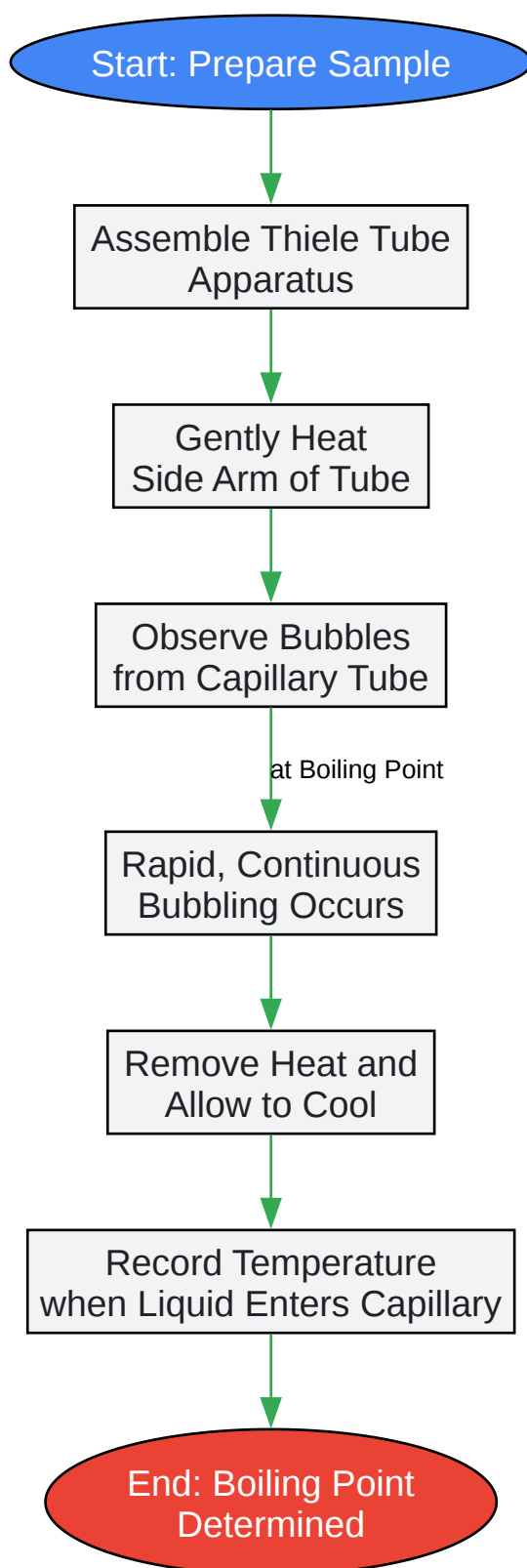
Visualizations

The following diagrams illustrate the relationships between the physical properties of HFC-236fa and a typical experimental workflow.



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Caption: Logical relationships between key physical properties of HFC-236fa.



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Caption: Simplified workflow for boiling point determination via the Thiele tube method.

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